

Applications of Lithium Fluoromethanide in Organic Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: *Lithium fluoromethanide*

Cat. No.: *B15466154*

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Introduction

Lithium fluoromethanide (LiCH_2F) has emerged as a potent and direct reagent for nucleophilic monofluoromethylation in organic synthesis. The introduction of a monofluoromethyl ($-\text{CH}_2\text{F}$) group into organic molecules is of significant interest in medicinal chemistry and materials science, as it can profoundly alter the parent molecule's biological and physical properties. This document provides detailed application notes and experimental protocols for the use of **lithium fluoromethanide**, enabling researchers to effectively utilize this highly reactive species in their synthetic endeavors. The protocols are based on the seminal work of Pace and Luisi, who first reported the successful generation and trapping of this elusive reagent.^[1]

Core Application: Nucleophilic Monofluoromethylation of Carbonyl Compounds

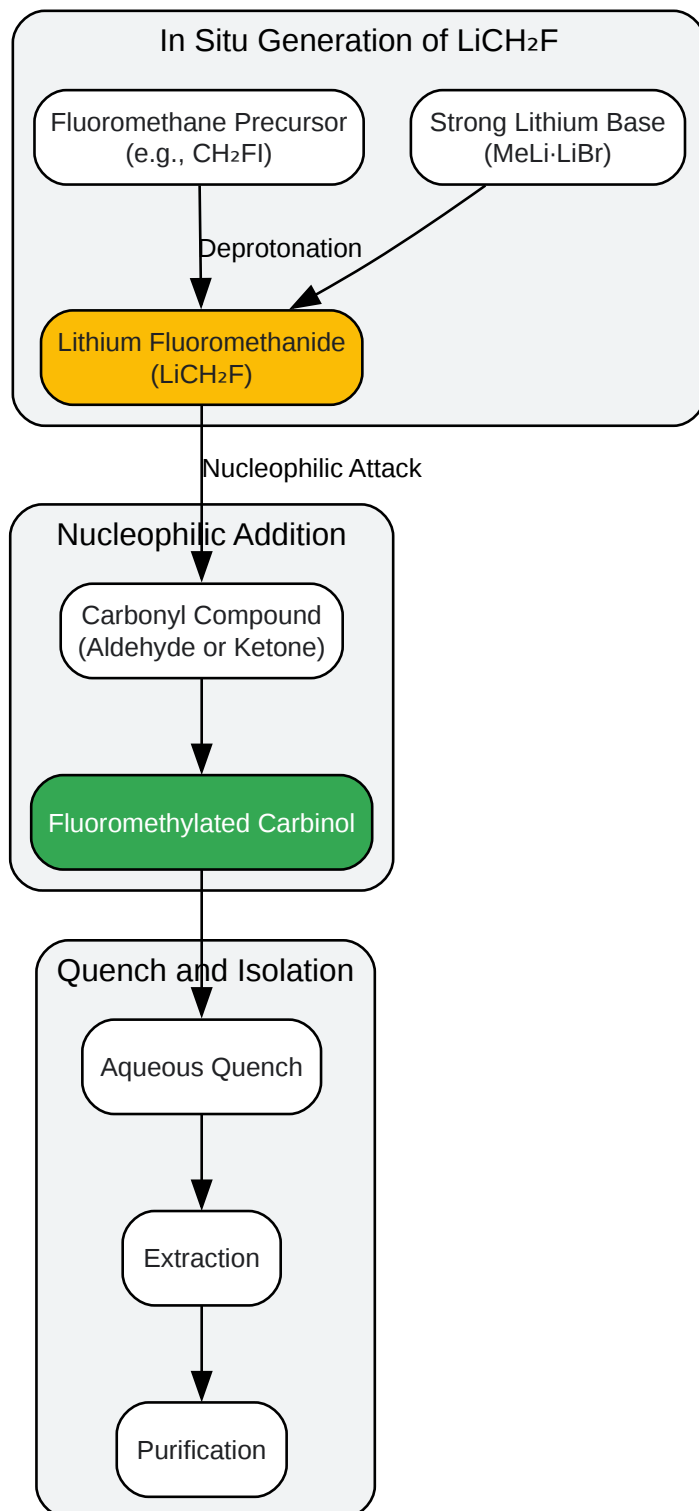
The primary application of **lithium fluoromethanide** is the nucleophilic addition to carbonyl compounds, such as aldehydes and ketones, to afford the corresponding fluoromethylated carbinols. This transformation provides a direct route to valuable building blocks containing the $-\text{CH}_2\text{F}$ moiety.

Reaction Principle

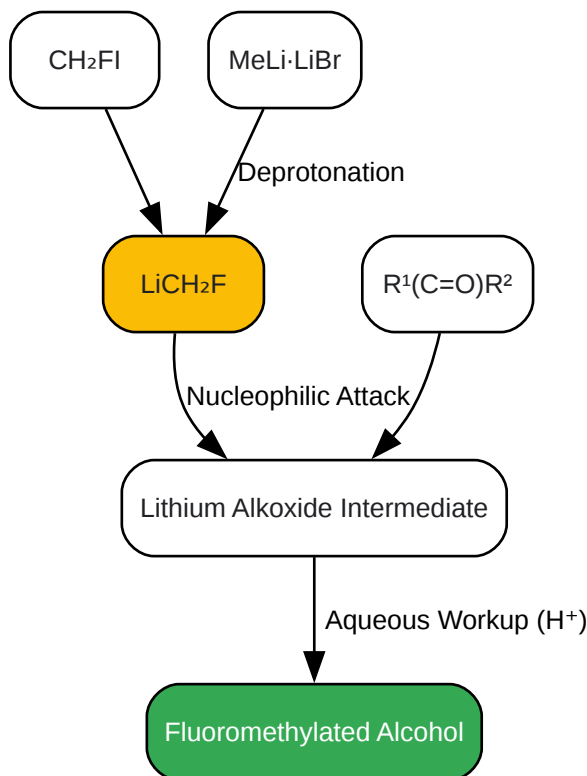
Lithium fluoromethanide is generated in situ by the deprotonation of a suitable fluoromethane precursor. Due to its high reactivity and inherent instability, it is immediately trapped by an electrophile, typically a carbonyl compound, present in the reaction mixture.

A logical diagram illustrating the overall process is provided below.

Workflow for Nucleophilic Monofluoromethylation



Generation and Reaction of Lithium Fluoromethanide



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References

- 1. onlinelibrary.wiley.com [onlinelibrary.wiley.com]
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